

# Tin (IV) Isopropoxide: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Tin (IV) Isopropoxide*

Cat. No.: *B8806217*

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## Abstract

This technical guide provides a detailed overview of **Tin (IV) isopropoxide**, a versatile organometallic compound with significant applications in materials science and catalysis. This document consolidates essential physicochemical data, safety information, and a review of its primary applications, with a focus on its role as a precursor in the synthesis of tin-based nanomaterials. Experimental workflows for these synthetic processes are also presented.

## Chemical and Physical Properties

**Tin (IV) isopropoxide**, also known as tetra-isopropoxy tin, is a metal alkoxide that is a colorless to yellowish liquid at room temperature. It is notable for its reactivity, particularly with water, and its solubility in organic solvents.

## Chemical Identifiers

A summary of the key chemical identifiers for **Tin (IV) isopropoxide** is provided in the table below. It is important to note that this compound can exist as a complex with isopropanol, which may affect its molecular weight and CAS number.

Identifier	Value	References
CAS Number	1184-61-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C12H28O4Sn	<a href="#">[2]</a> <a href="#">[6]</a>
Molecular Weight	355.06 g/mol	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
IUPAC Name	tetrakis(propan-2-ol) tin	<a href="#">[3]</a>
Synonyms	Tin tetraisopropoxide, Isopropyl stannate(IV)	<a href="#">[4]</a> <a href="#">[8]</a>
InChI Key	VUDAJANAMZGVOP- UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[4]</a>
SMILES	CC(C)O--INVALID-LINK-- (OC(C)C)OC(C)C	<a href="#">[7]</a>

## Physicochemical Data

The following table summarizes the key physicochemical properties of **Tin (IV) isopropoxide**. These properties are crucial for its handling, storage, and application in various experimental setups.

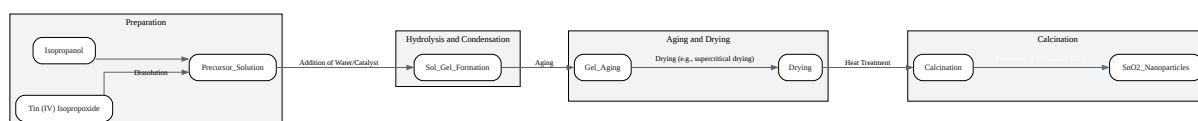
Property	Value	References
Appearance	Yellow to red liquid	<a href="#">[3]</a>
Density	0.8387 g/mL at 25 °C	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Melting Point	130 °C (decomposes)	<a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	131 °C at 1.6 mmHg	<a href="#">[2]</a> <a href="#">[5]</a>
Flash Point	131 °C at 1.6 mmHg	<a href="#">[2]</a> <a href="#">[5]</a>
Solubility	Soluble in hydrocarbons; reacts with moisture/water, alcohols, ketones, and esters.	<a href="#">[2]</a> <a href="#">[4]</a>
Sensitivity	Moisture sensitive	<a href="#">[4]</a>

## Applications in Research and Development

**Tin (IV) isopropoxide** is a key precursor material in the synthesis of various tin-based materials, primarily tin oxide ( $\text{SnO}_2$ ) nanoparticles and thin films.<sup>[1][4]</sup> These materials have widespread applications in gas sensors, transparent conductive oxides (such as Indium Tin Oxide, ITO), and as components in solar cells.<sup>[1][4]</sup>

## Synthesis of Tin Oxide Nanoparticles

A common application of **Tin (IV) isopropoxide** is in the sol-gel synthesis of tin oxide nanoparticles. The general workflow for this process is outlined below.



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Caption: Sol-gel synthesis of  $\text{SnO}_2$  nanoparticles from **Tin (IV) isopropoxide**.

## Experimental Protocols

### General Handling and Storage

Due to its moisture sensitivity, **Tin (IV) isopropoxide** should be handled under an inert atmosphere (e.g., argon or nitrogen) using standard Schlenk line or glovebox techniques. It should be stored in a tightly sealed container in a cool, dry, and well-ventilated area away from sources of ignition.

## Safety Information

**Tin (IV) isopropoxide** is a hazardous substance and should be handled with appropriate personal protective equipment.

Hazard Statement	Precautionary Statement
Highly flammable liquid and vapor.	Keep away from sources of ignition.
Causes severe skin burns and eye damage.	Wear suitable protective clothing, gloves, and eye/face protection.
Harmful if swallowed, in contact with skin, or if inhaled.	Do not breathe vapor. In case of accident or if you feel unwell, seek medical advice immediately.
May cause drowsiness or dizziness.	In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.
Suspected of damaging fertility or the unborn child.	

## Conclusion

**Tin (IV) isopropoxide** is a valuable precursor for the synthesis of tin-based materials. Its well-defined chemical properties and reactivity make it a versatile tool for researchers in materials science and related fields. Proper handling and an understanding of its chemical behavior are essential for its safe and effective use in the laboratory.

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## References

- 1. americanelements.com [americanelements.com]
- 2. TIN (IV) ISOPROPOXIDE [chembk.com]
- 3. Tin(IV) isopropoxide, 99% (metals basis), 10% w/v in isopropanol 100 mL | Buy Online [thermofisher.com]
- 4. Tin(IV) isopropoxide, 98% (metals basis), 10% w/v in isopropanol/toluene 5 mL | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]

- 5. tin (iv) isopropoxide | CAS#:1184-61-8 | Chemsrsrc [chemsrc.com]
- 6. Tin (IV) Isopropoxide | C<sub>12</sub>H<sub>28</sub>O<sub>4</sub>Sn | CID 71317417 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Tin(IV) isopropoxide solution 10 % (w/v) in isopropanol/toluene, 99.99% trace metals basis | Sigma-Aldrich [sigmaaldrich.com]
- 8. Tin(IV) isopropoxide | Isopropyl stannate(IV) | C<sub>12</sub>H<sub>28</sub>O<sub>4</sub>Sn - Ereztech [ereztech.com]
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